

# Crystal Structure of 2-Benzylaniline: A Technical Guide

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## Compound of Interest

Compound Name: 2-Benzylaniline

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## Abstract

This technical guide provides a comprehensive overview of the structural analysis of **2-benzylaniline** (also known as 2-aminodiphenylmethane), a key intermediate in the synthesis of various pharmaceuticals. A thorough search of crystallographic databases, including the Cambridge Crystallographic Data Centre (CCDC), reveals that a definitive crystal structure for **2-benzylaniline** has not been publicly reported. In light of this, this document presents a detailed analysis of the crystal structure of its constitutional isomer, N-benzylaniline, to offer valuable comparative insights into the molecular conformation and packing of similar diarylmethane amines. Furthermore, this guide furnishes detailed experimental protocols for the synthesis and potential crystallization of **2-benzylaniline**, drawing from established chemical literature. This information is intended to support further research into the solid-state properties of this important compound.

## Introduction

**2-Benzylaniline** is a primary aromatic amine that serves as a crucial building block in the synthesis of a range of organic molecules, including antihistamines like epinastine hydrochloride.<sup>[1]</sup> The spatial arrangement of atoms and molecules in the solid state, as determined by crystal structure analysis, is fundamental to understanding a compound's physical and chemical properties, such as solubility, melting point, and stability. This knowledge

is of paramount importance in the pharmaceutical industry for drug design, formulation, and development.

Despite its significance, a publically accessible, fully determined crystal structure of **2-benzylaniline** (CAS Number: 28059-64-5) is not available in the current crystallographic literature. This guide addresses this information gap by providing a multi-faceted approach for researchers.

## Comparative Crystal Structure Analysis: N-Benzylaniline

To provide a relevant structural context, the crystal structure of N-benzylaniline (CAS Number: 103-32-2), a constitutional isomer of **2-benzylaniline**, is presented. The crystallographic data for N-benzylaniline (CCDC deposition number 825485) offers insights into the likely conformational preferences and intermolecular interactions that might be observed in **2-benzylaniline**.

### Crystallographic Data for N-Benzylaniline

The crystal structure of N-benzylaniline was determined by single-crystal X-ray diffraction. The key crystallographic parameters are summarized in the table below.

| Parameter                | Value                             |
|--------------------------|-----------------------------------|
| Chemical Formula         | C <sub>13</sub> H <sub>13</sub> N |
| Formula Weight           | 183.25                            |
| Crystal System           | Monoclinic                        |
| Space Group              | P2 <sub>1</sub> /c                |
| a (Å)                    | 18.8185(6)                        |
| b (Å)                    | 5.7911(2)                         |
| c (Å)                    | 19.3911(7)                        |
| α (°)                    | 90                                |
| β (°)                    | 103.338(1)                        |
| γ (°)                    | 90                                |
| Volume (Å <sup>3</sup> ) | 2056.24(12)                       |
| Z                        | 8                                 |
| Temperature (K)          | 200                               |
| Radiation                | Mo Kα (λ = 0.71073 Å)             |

Data sourced from Acta Crystallographica Section E, 2011, E67, o1195.[2]

## Molecular and Crystal Packing Features of N-Benzylaniline

In the crystal structure of N-benzylaniline, the asymmetric unit contains two independent molecules. The nitrogen atom in both molecules exhibits a nearly planar geometry. The dihedral angles between the planes of the two aromatic rings are 80.76(4)° and 81.40(4)° in the two molecules, indicating a significantly twisted conformation. The crystal packing is characterized by N—H⋯π interactions, which link the molecules into infinite chains along the crystallographic b-axis.[2]

## Experimental Protocols

### Synthesis of 2-Benzylaniline

Several methods for the synthesis of **2-benzylaniline** have been reported. A common approach involves the reduction of 2-aminobenzophenone.

#### Protocol: Reductive Amination

- **Reaction Setup:** To a solution of 2-aminobenzophenone in a suitable organic solvent (e.g., dichloromethane), add a reducing agent such as sodium borohydride in the presence of an acid catalyst.
- **Reaction Conditions:** The reaction mixture is typically stirred at room temperature for several hours.
- **Work-up:** After the reaction is complete, as monitored by thin-layer chromatography (TLC), the reaction is quenched with water. The organic layer is separated, washed with brine, and dried over anhydrous sodium sulfate.
- **Purification:** The crude product is purified by column chromatography on silica gel or by distillation under reduced pressure to yield pure **2-benzylaniline**.[\[1\]](#)

### Crystallization of 2-Benzylaniline

While a definitive crystal structure is not available, the following general protocols can be employed for attempting the single-crystal growth of **2-benzylaniline**.

#### Protocol: Slow Evaporation

- **Solvent Selection:** Dissolve the purified **2-benzylaniline** in a minimal amount of a suitable solvent or solvent mixture (e.g., ethanol, methanol, or a mixture of hexane and ethyl acetate) at room temperature.
- **Crystallization:** Loosely cover the container and allow the solvent to evaporate slowly in a vibration-free environment.

- **Crystal Harvesting:** Once crystals of suitable size and quality have formed, they can be carefully harvested from the mother liquor.

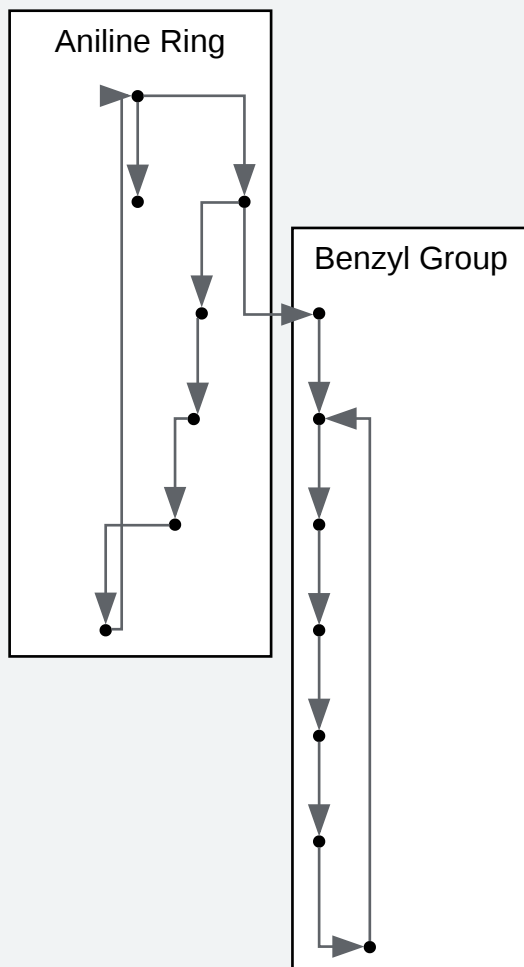
#### Protocol: Cooling Crystallization

- **Saturated Solution:** Prepare a saturated solution of **2-benzylaniline** in a suitable solvent at an elevated temperature.
- **Slow Cooling:** Gradually cool the solution to room temperature, and then potentially to a lower temperature (e.g., 4 °C) to induce crystallization.
- **Crystal Isolation:** Isolate the formed crystals by filtration.

## Visualizations

The following diagrams illustrate the molecular structure of **2-benzylaniline** and a general workflow for crystal structure analysis.

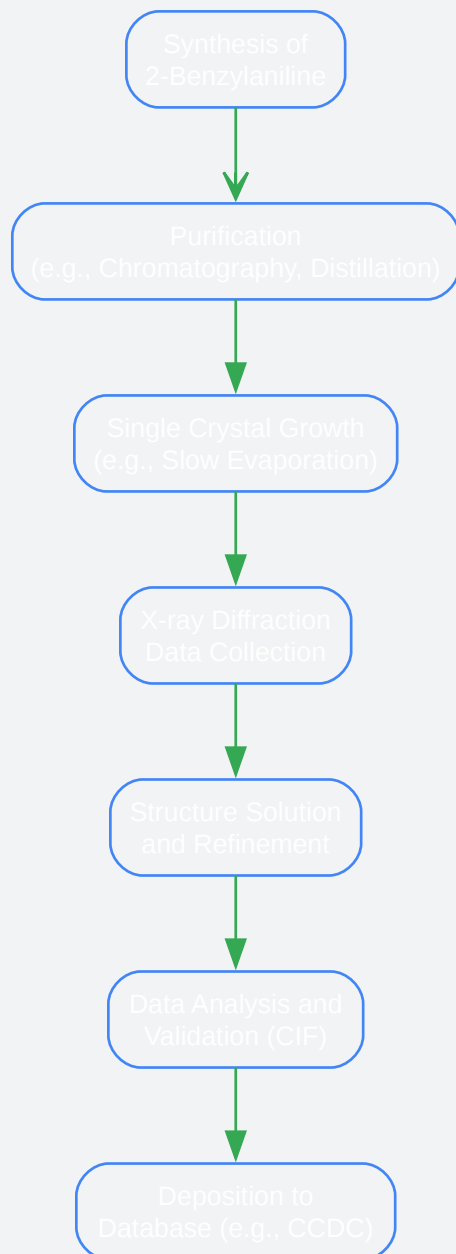
## Molecular Structure of 2-Benzylaniline



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Caption: Molecular structure of **2-benzylaniline**.

## General Workflow for Crystal Structure Analysis

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Caption: A generalized experimental workflow for crystal structure determination.

## Conclusion

While the definitive crystal structure of **2-benzylaniline** remains to be determined and reported, this technical guide provides researchers with essential information to pursue this goal. The comparative analysis of the N-benzylaniline crystal structure offers valuable insights into the potential solid-state conformation of the target molecule. The detailed synthesis and crystallization protocols provided herein serve as a practical starting point for obtaining single crystals of **2-benzylaniline** suitable for X-ray diffraction analysis. The successful determination of its crystal structure will be a valuable addition to the chemical and pharmaceutical sciences, enabling a more profound understanding of its solid-state properties.

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## References

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